

Application Notes and Protocols for (Rac)-GSK547 in Animal Studies

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Compound of Interest

Compound Name: (Rac)-GSK547

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For Researchers, Scientists, and Drug Development Professionals

(Rac)-GSK547 is a potent and highly selective inhibitor of receptor-interacting serine/threonine-protein kinase 1 (RIPK1), a key regulator of inflammation and cell death. These application notes provide detailed protocols for the dosage and administration of **(Rac)-GSK547** in animal studies, particularly in murine models, to facilitate research into its therapeutic potential.

Overview of (Rac)-GSK547

(Rac)-GSK547 serves as a critical tool for investigating the role of RIPK1-mediated signaling in various disease models. Its primary mechanism of action involves the inhibition of RIPK1 kinase activity, which can modulate pathways such as necroptosis and inflammation. In preclinical studies, GSK547 has been shown to reduce tumor burden and extend survival in mouse models of pancreatic cancer by promoting an immunogenic tumor microenvironment.^[1]
^[2]^[3]

Chemical Properties:

Property	Value
Molecular Formula	C ₂₀ H ₁₈ F ₂ N ₆ O
Molecular Weight	396.39 g/mol [4] [5]
Appearance	Crystalline solid
Solubility	Soluble in DMSO (≥ 125 mg/mL) [4] [5]

Recommended Dosage and Administration for Murine Studies

The selection of dosage and administration route is critical for achieving desired systemic exposure and therapeutic effect. Below are summarized guidelines based on published preclinical studies.

Dosage Regimens:

Animal Model	Dosage	Administration Route	Study Duration	Therapeutic Outcome	Reference
Orthotopic Pancreatic Ductal Adenocarcinoma (PDA) Mice	~100 mg/kg/day	Food-based dosing	15-50 days	Reduced tumor burden and extended survival	[1] [3]
Acute TNF/zVAD Shock Model Mice	0.01, 0.1, 1, 10 mg/kg	Oral gavage (single dose)	Acute	Dose-dependent inhibition of RIPK1 activation	[6] [7]
Atherosclerosis Model Mice (ApoE ^{-/-} /SA)	10 mg/kg/day	Mixed with Western diet	2-4 weeks	Assessment of plasma levels and RIPK1 inhibition	[6] [7]

Pharmacokinetic Profile in Mice (Oral Administration):

Dose	Cmax (ng/mL)	Tmax (hours)	AUC (ng*h/mL)	RIPK1 Inhibition (Predicted)
0.1 mg/kg	~11	~1	-	~50%
1 mg/kg	~98	~2	-	>90%
10 mg/kg	~886	~4	-	~99%
9.6 mg/kg/day (in food)	Trough: ~10, Peak: ~100	-	Steady-state	Trough: ~75%, Peak: ~97%
96 mg/kg/day (in food)	-	-	-	-

Data synthesized from multiple sources. Cmax and Tmax are approximate values.[6][7]

Experimental Protocols

Protocol 1: Formulation of (Rac)-GSK547 for Oral Gavage

This protocol describes the preparation of a **(Rac)-GSK547** solution suitable for oral gavage in mice.

Materials:

- **(Rac)-GSK547** powder
- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile microcentrifuge tubes

- Pipettes and sterile tips

Procedure:

- Prepare Stock Solution: Dissolve **(Rac)-GSK547** in DMSO to create a concentrated stock solution (e.g., 20.8 mg/mL).^[1] Gentle warming or sonication may be used to aid dissolution.
- Vehicle Preparation: In a sterile tube, prepare the vehicle by mixing the components in the following ratio: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.^[3]
- Final Formulation:
 - For a 1 mL final working solution, add 100 µL of the GSK547 DMSO stock solution (20.8 mg/mL) to 400 µL of PEG300 and mix thoroughly.^[1]
 - Add 50 µL of Tween-80 to the mixture and mix until the solution is clear.^[1]
 - Add 450 µL of Saline to reach the final volume of 1 mL.^[1] The final concentration will be 2.08 mg/mL.
- Administration: The prepared solution should be used immediately. Administer the solution to mice via oral gavage at the desired dosage. The volume should not exceed 10 mL/kg of body weight.^{[8][9]}

Protocol 2: Administration by Oral Gavage in Mice

Materials:

- Prepared **(Rac)-GSK547** formulation
- Appropriately sized gavage needle (18-20 gauge for adult mice)^{[8][10]}
- Syringe (1 mL)
- Animal scale

Procedure:

- Animal Preparation: Weigh the mouse to accurately calculate the dosing volume.^{[1][8]}

- Restraint: Properly restrain the mouse by scruffing the neck to immobilize the head and body.[\[1\]](#)[\[10\]](#)
- Gavage Needle Insertion:
 - Measure the gavage needle from the tip of the mouse's nose to the last rib to estimate the insertion depth.[\[1\]](#)
 - Gently insert the needle into the mouth, to the side of the incisors, and advance it along the roof of the mouth towards the esophagus. The mouse should swallow as the tube is advanced.[\[9\]](#)[\[10\]](#)
 - CRITICAL: Do not force the needle. If resistance is met, withdraw and re-insert.[\[1\]](#)
- Substance Administration: Once the needle is in the stomach, slowly depress the syringe plunger to deliver the formulation.[\[10\]](#)
- Post-Administration: Gently remove the gavage needle and return the mouse to its cage. Monitor the animal for any signs of distress for at least 10 minutes.[\[6\]](#)[\[10\]](#)

Protocol 3: Food-Based Dosing

For chronic studies, incorporating **(Rac)-GSK547** into the animal diet provides a less stressful method of administration.

Procedure:

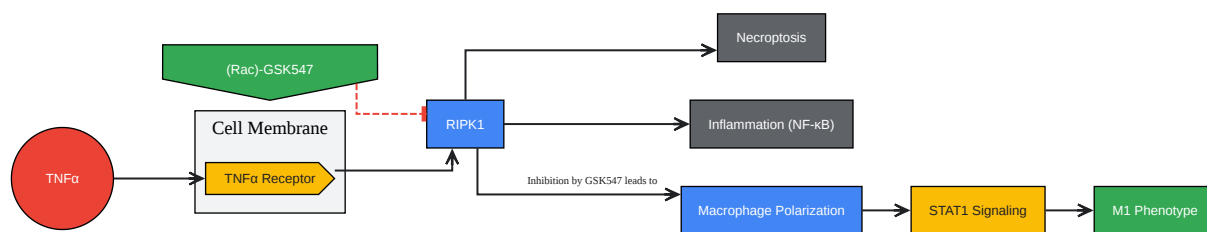
- Dose Calculation: Determine the required concentration of GSK547 in the chow based on the average daily food consumption of the mice and the target dose (e.g., 100 mg/kg/day).
- Chow Preparation:
 - **(Rac)-GSK547** can be commercially formulated into standard rodent chow by specialized suppliers.
 - Alternatively, for laboratory-scale preparation, dissolve the required amount of GSK547 in a minimal amount of a suitable solvent (e.g., DMSO) and thoroughly mix it with a small portion of powdered chow to form a pre-mix.

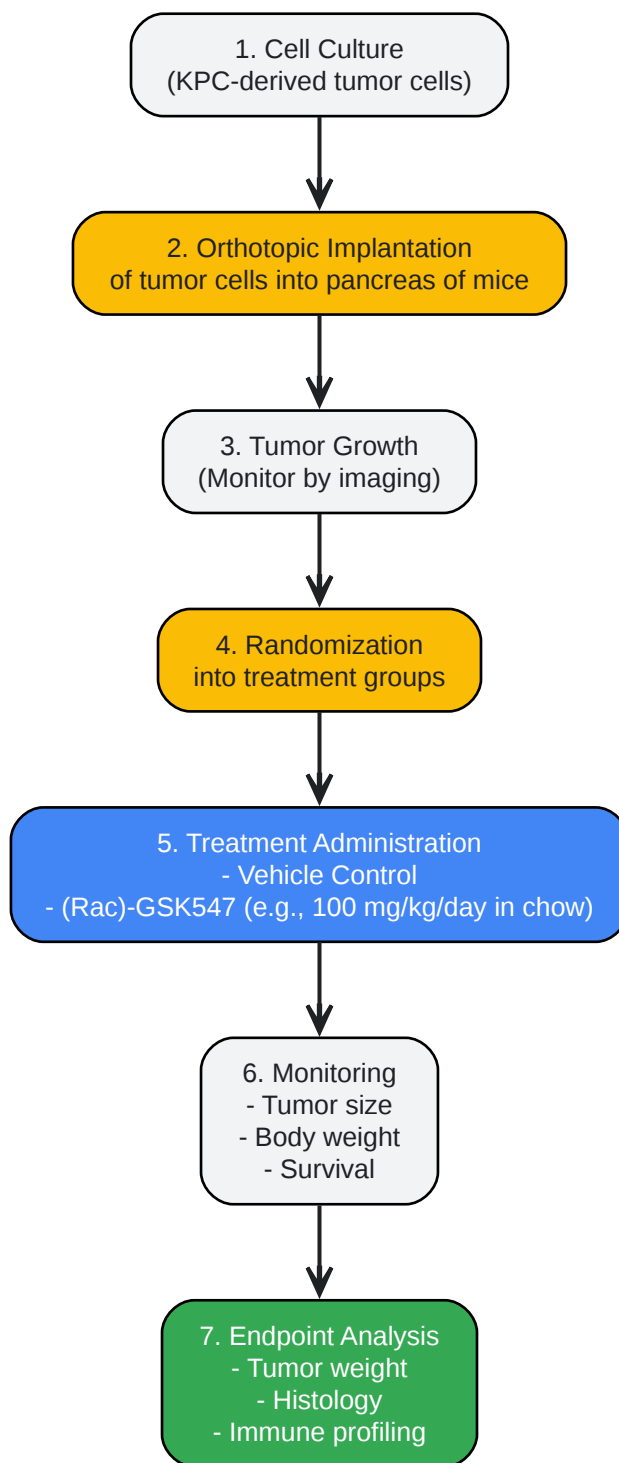
- Gradually add the pre-mix to the bulk of the powdered chow and mix extensively to ensure uniform distribution.
- The chow can then be re-pelleted or provided as a powder.
- Administration: Provide the medicated chow to the mice as their sole food source. Monitor food intake to ensure proper dosing.

Signaling Pathway and Experimental Workflow

(Rac)-GSK547 Mechanism of Action

(Rac)-GSK547 inhibits RIPK1 kinase activity, which is a central node in the signaling cascade initiated by stimuli such as $\text{TNF}\alpha$. Inhibition of RIPK1 can block the necroptotic cell death pathway and modulate inflammatory responses. In the context of pancreatic cancer, GSK547 has been shown to up-regulate STAT1 signaling in bone marrow-derived macrophages, leading to an immunogenic (M1) macrophage phenotype.[\[1\]](#)[\[2\]](#)[\[3\]](#)





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References

- [1. research.fsu.edu \[research.fsu.edu\]](#)
- [2. selleckchem.com \[selleckchem.com\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](#)
- [4. Establishment of an orthotopic pancreatic cancer mouse model: Cells suspended and injected in Matrigel - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. file.medchemexpress.com \[file.medchemexpress.com\]](#)
- [6. animalcare.ubc.ca \[animalcare.ubc.ca\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. Gavage Techniques in Small Animals | Animals in Science \[queensu.ca\]](#)
- [9. research.sdsu.edu \[research.sdsu.edu\]](#)
- [10. iacuc.ucsf.edu \[iacuc.ucsf.edu\]](#)
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